

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Undecanol

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Compound of Interest

Compound Name: 2-Undecanol

Cat. No.: B040161

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Essential safety protocols and logistical plans for the use of **2-Undecanol** are critical for ensuring a secure laboratory environment. This guide provides detailed procedural instructions for researchers, scientists, and drug development professionals, focusing on personal protective equipment (PPE), emergency first aid, and proper disposal methods.

2-Undecanol, also known as methyl nonyl carbinol, is a fatty alcohol used in various laboratory applications.^[1] While a valuable chemical, it is classified as hazardous, causing skin and serious eye irritation, and may cause respiratory irritation.^[2] Adherence to strict safety measures is paramount to mitigate risks associated with its handling.

Personal Protective Equipment (PPE): Your First Line of Defense

When working with **2-Undecanol**, a comprehensive PPE strategy is non-negotiable. The following equipment is mandatory to prevent exposure:

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^{[3][4]} A face shield may also be necessary for splash protection.^[5]
- **Skin Protection:** Chemical-resistant gloves, such as nitrile or neoprene, must be worn.^{[3][5]} Always inspect gloves for integrity before use and employ proper removal techniques to

avoid skin contact.[5] Protective clothing is also required to prevent skin exposure.[3][4]

- Respiratory Protection: If working in a poorly ventilated area or if exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK (EN14387)).[4]

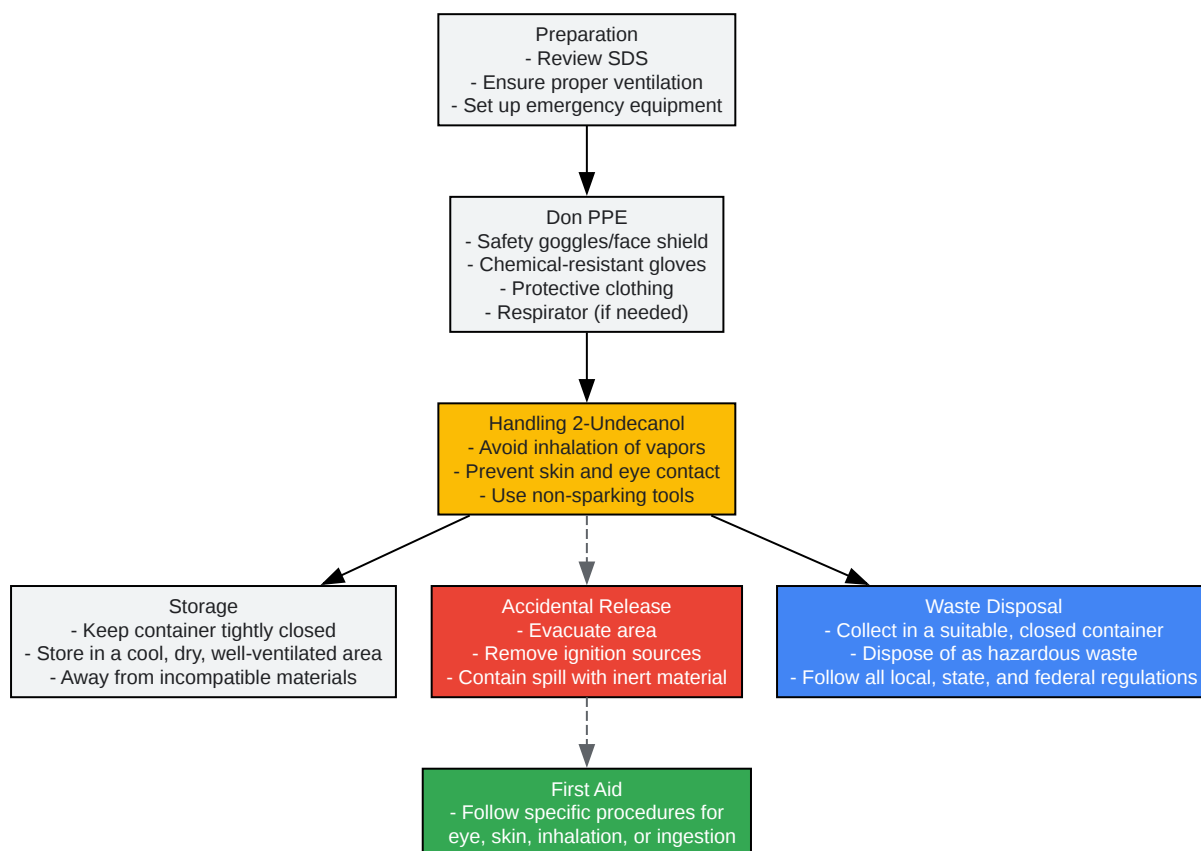
Quantitative Data for 2-Undecanol

For quick reference, the key physical and chemical properties of **2-Undecanol** are summarized in the table below.

Property	Value
Molecular Formula	C11H24O
Molecular Weight	172.31 g/mol
Appearance	Colorless liquid
Boiling Point	229 - 231 °C / 444.2 - 447.8 °F
Melting Point	2 - 3 °C / 35.6 - 37.4 °F
Flash Point	107 °C / 224.6 °F (closed cup)[3]
Density	0.820 - 0.828 g/mL at 25 °C

Procedural Workflow for Handling 2-Undecanol

The following diagram outlines the necessary steps for safely handling **2-Undecanol** from preparation to disposal.



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Safe handling workflow for **2-Undecanol**.

Emergency First Aid Protocols

Immediate and appropriate first aid is crucial in the event of accidental exposure to **2-Undecanol**.

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, also under the eyelids.[3] Remove contact lenses if present and easy to do.[3] Continue rinsing and seek medical attention if irritation persists.[2][3]

- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[3] If skin irritation occurs, get medical advice/attention.[3]
- Inhalation: Move the exposed person to fresh air at once.[6][7] If breathing is difficult, give oxygen.[6] If breathing has stopped, perform artificial respiration.[7] Seek immediate medical attention.[6][7]
- Ingestion: Do NOT induce vomiting.[3][6] Rinse the mouth with water.[6] Never give anything by mouth to an unconscious person.[3][6] Call a physician or Poison Control Center immediately.[6]

Disposal Plan

Proper disposal of **2-Undecanol** is essential to prevent environmental contamination.

- Waste Collection: Collect waste in suitable, closed, and properly labeled containers.[4][6]
- Disposal Method: Dispose of contents and container to an approved waste disposal plant.[8] Do not let the chemical enter drains, as it is toxic to aquatic life with long-lasting effects.[2][8] All disposal practices must be in accordance with appropriate local, state, and federal laws and regulations.[6]
- Contaminated Clothing: Take off contaminated clothing and wash it before reuse.[2][3] Leather items that have been contaminated cannot be decontaminated and should be discarded.[9]

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